

Introduction: The Strategic Importance of Halogenated Anilines

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Compound of Interest

Compound Name: *3-Bromo-2-fluoroaniline*

CAS No.: 58534-95-5

Cat. No.: B1289246

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In the landscape of modern medicinal chemistry and materials science, halogenated aromatic compounds serve as foundational building blocks. Their unique electronic properties and reactivity patterns allow for the precise construction of complex molecular architectures. Among these, **3-Bromo-2-fluoroaniline** (CAS No. 58534-95-5) emerges as a particularly valuable intermediate. This disubstituted aniline, featuring both bromine and fluorine atoms ortho and meta to the amine group, offers a trifecta of reactive sites. The strategic placement of these halogens influences the molecule's acidity, lipophilicity, and metabolic stability, making it a highly sought-after precursor in the synthesis of high-value compounds, particularly in the development of kinase inhibitors and other targeted therapeutics. This guide provides an in-depth analysis of its structure, nomenclature, physicochemical properties, synthesis, and applications for researchers, scientists, and drug development professionals.

Molecular Structure and Nomenclature

The systematic naming and structural representation of **3-Bromo-2-fluoroaniline** are governed by IUPAC (International Union of Pure and Applied Chemistry) standards.

IUPAC Nomenclature

The name **3-Bromo-2-fluoroaniline** is derived by identifying the parent molecule as aniline (a benzene ring substituted with an amino group, $-NH_2$). The substituents are then named and numbered based on their position relative to the principal functional group (the amino group),

which is assigned position C1. The numbering proceeds around the ring to give the substituents the lowest possible locants.

- -NH₂ (Amino group): Defines the parent "aniline" and is located at C1.
- -F (Fluoro group): Located at the adjacent C2 position.
- -Br (Bromo group): Located at the C3 position.

Other recognized synonyms include 3-bromo-2-fluorophenylamine and benzenamine, 3-bromo-2-fluoro-.[1]

Chemical Structure

The chemical structure combines an aromatic ring with three distinct functional groups, each contributing to its overall reactivity.

Caption: Chemical structure of **3-Bromo-2-fluoroaniline**.

Physicochemical Properties

The physical and chemical characteristics of a compound are critical for its handling, reaction setup, and purification. **3-Bromo-2-fluoroaniline** is typically supplied as a liquid or a low-melting solid, reflecting its moderate intermolecular forces.[2]

Property	Value	Source(s)
CAS Number	58534-95-5	[1][2][3][4][5]
Molecular Formula	C ₆ H ₅ BrFN	
Molecular Weight	190.01 g/mol	[3]
Appearance	Liquid or low-melting solid	[2]
Boiling Point	~227.5 °C at 760 mmHg	[1]
Density	~1.695 g/cm ³	[1]
Flash Point	~91.4 °C	[1]
Purity	Typically ≥98%	[1][2]

Synthesis and Mechanistic Considerations

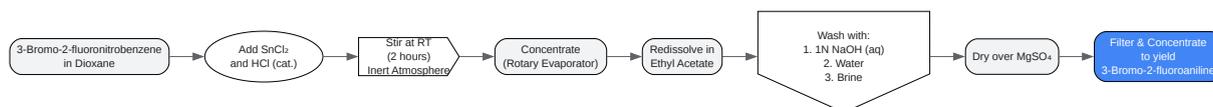
The synthesis of **3-Bromo-2-fluoroaniline** requires a regioselective approach to ensure the correct placement of the three substituents. Two primary strategies are considered in the field: the reduction of a pre-functionalized nitrobenzene and the direct electrophilic bromination of 2-fluoroaniline.

Preferred Synthetic Route: Reduction of 3-Bromo-2-fluoronitrobenzene

The most reliable and high-yielding laboratory synthesis involves the chemical reduction of the corresponding nitro compound, 3-bromo-2-fluoronitrobenzene. This method is favored because the directing effects of the nitro and fluoro groups in the precursor allow for its unambiguous synthesis, leading to a pure final product.

Causality and Experimental Choice: The choice of a nitro-reduction pathway is a classic strategy in aniline synthesis. It circumvents the significant challenges of regioselectivity inherent in the direct halogenation of an activated aniline ring. The nitro group can be introduced and the molecule further functionalized before the final, high-yielding reduction to the desired amine. Tin(II) chloride (SnCl₂) in an acidic medium is a well-established and

efficient reagent for this transformation, known for its high chemoselectivity in reducing nitro groups without affecting aryl halides.



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Sources

- [1. alfa-chemistry.com](http://alfa-chemistry.com) [alfa-chemistry.com]
- [2. fluorochem.co.uk](http://fluorochem.co.uk) [fluorochem.co.uk]
- [3. 58534-95-5|3-Bromo-2-fluoroaniline|BLD Pharm](http://58534-95-5|3-Bromo-2-fluoroaniline|BLD Pharm) [bldpharm.com]
- [4. 58534-95-5 Cas No. | 3-Bromo-2-fluoroaniline | Apollo](http://58534-95-5 Cas No. | 3-Bromo-2-fluoroaniline | Apollo) [store.apolloscientific.co.uk]
- [5. manchesterorganics.com](http://manchesterorganics.com) [manchesterorganics.com]
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